

Physical properties of Bis(perfluoroisopropyl)ketone

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Compound of Interest

Compound Name: Bis(perfluoroisopropyl)ketone

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An In-Depth Technical Guide to the Physical Properties of **Bis(perfluoroisopropyl)ketone**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(perfluoroisopropyl)ketone, with the IUPAC name 1,1,1,2,4,5,5,5-octafluoro-2,4-bis(trifluoromethyl)pentan-3-one, is a highly fluorinated organic compound.^{[1][2]} Its unique properties, stemming from the high degree of fluorination, make it a compound of interest in various specialized chemical applications. This guide provides a comprehensive overview of its core physical properties, offering both established data and the methodologies for their determination.

Chemical Identity

- CAS Number: 813-44-5^{[3][4][5]}
- Molecular Formula: C₇F₁₄O^{[4][6]}
- Molecular Weight: 366.05 g/mol ^{[1][3][4][6]}
- Synonyms: Perfluoroisopropyl ketone, Perfluorodiisopropyl ketone, Tetradecafluoro-2,4-dimethylpentan-3-one^[6]

Physicochemical Properties

At room temperature, **bis(perfluoroisopropyl)ketone** is a clear, colorless liquid.^[7] It is characterized by a high density and a relatively low boiling point for its molecular weight, which are typical traits of perfluorinated compounds.

Table 1: Key Physical Properties of **Bis(perfluoroisopropyl)ketone**

Property	Value	Source(s)
Appearance	Clear, colorless liquid	[7]
Boiling Point	71-72 °C	[3][6]
Density	1.661 g/cm ³	[4][5][6]
Flash Point	72-73 °C	[3][6]
Refractive Index	1.267	[6]
Water Solubility	No rapid reaction with water	[1][6]

Experimental Determination of Physical Properties

The following sections detail the standardized methodologies for determining the key physical properties of **bis(perfluoroisopropyl)ketone**. The choice of these methods is predicated on their accuracy and reproducibility for liquid samples.

Boiling Point Determination

The boiling point is a fundamental physical property that indicates the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure. For a volatile compound like **bis(perfluoroisopropyl)ketone**, a precise determination is crucial for handling and distillation procedures.

Methodology: Distillation Method

- **Apparatus Setup:** A standard simple distillation apparatus is assembled. This includes a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.

- **Sample Preparation:** A known volume of **bis(perfluoroisopropyl)ketone** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated using a heating mantle.
- **Equilibrium:** The heating rate is controlled to allow for a slow and steady distillation rate, ensuring thermal equilibrium between the liquid and vapor phases.
- **Temperature Reading:** The temperature is recorded when the vapor condensation front is stable on the thermometer bulb. This temperature represents the boiling point at the recorded atmospheric pressure.



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Caption: Experimental workflow for boiling point determination.

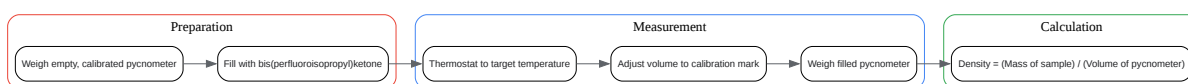
Density Measurement

Density is a measure of mass per unit volume and is an important parameter for quality control and for calculating mass from a known volume.

Methodology: Pycnometer Method

- **Pycnometer Preparation:** A clean, dry pycnometer of a known volume is weighed accurately.
- **Sample Filling:** The pycnometer is filled with **bis(perfluoroisopropyl)ketone**, ensuring no air bubbles are trapped.
- **Thermostating:** The filled pycnometer is placed in a thermostat-controlled water bath to bring the sample to a specific temperature (e.g., 20°C or 25°C).

- Volume Adjustment: The volume is adjusted precisely to the calibration mark of the pycnometer.
- Weighing: The pycnometer with the sample is weighed again.
- Calculation: The density is calculated by dividing the mass of the sample (final weight minus initial weight) by the known volume of the pycnometer.



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Caption: Workflow for density measurement using a pycnometer.

Spectral Data

While detailed spectral analyses are beyond the scope of this guide, it is pertinent to note that techniques such as Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy (^{19}F and ^{13}C), and Mass Spectrometry (MS) are invaluable for the structural elucidation and purity assessment of **bis(perfluoroisopropyl)ketone**. IR spectra would be expected to show a strong absorption band characteristic of a ketone carbonyl group ($\text{C}=\text{O}$), likely shifted to a higher wavenumber due to the electron-withdrawing effects of the fluorine atoms.

Safety and Handling

Bis(perfluoroisopropyl)ketone is classified as an irritant.[3] It may cause skin and serious eye irritation, and may also cause respiratory irritation.[7] Harmful if swallowed or inhaled.[7] Therefore, appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this compound.[8] Work should be conducted in a well-ventilated area or a fume hood.[6][7]

Conclusion

The physical properties of **bis(perfluoroisopropyl)ketone** are a direct consequence of its highly fluorinated structure. Understanding these properties is essential for its safe handling, application, and for the development of new technologies that leverage its unique characteristics. The experimental methodologies outlined in this guide provide a framework for the accurate and reliable determination of these key physical parameters.

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